molecular structure of 2-Butoxy-3-chloropyridine

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Compound of Interest	
Compound Name:	*2-Butoxy-3-chloropyridine*
CAS No.:	*100707-68-4*
Cat. No.:	*B2357053*

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Technical Profile: 2-Butoxy-3-chloropyridine

CAS: 100707-68-4 Formula: C

H

ClNO Molecular Weight: 185.65 g/mol [1][2][3]

Executive Summary

2-Butoxy-3-chloropyridine is a specialized heterocyclic intermediate utilized primarily in the synthesis of pharmaceutical agents and agrochemicals. Characterized by a pyridine core substituted with a lipophilic butoxy group at the C2 position and a chlorine atom at the C3 position, this molecule serves as a versatile scaffold for constructing complex fused heterocycles and biaryl systems. Its utility stems from the differential reactivity of its substituents: the C2-alkoxy group acts as a directing group for metallation, while the C3-chloride provides a handle for transition-metal-catalyzed cross-coupling reactions.

Molecular Architecture & Electronic Properties

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The reactivity of **2-Butoxy-3-chloropyridine** is dictated by the interplay between the electron-deficient pyridine ring and its substituents.

- Pyridine Core (Electron Deficiency): The nitrogen atom exerts a strong inductive effect (-I), reducing electron density at the C2 and C4 positions. This makes the C2 position highly susceptible to Nucleophilic Aromatic Substitution (S

  Ar), which is the primary method for its synthesis from 2,3-dichloropyridine.

- C3-Chlorine Substituent: The chlorine atom at C3 serves two functions:

  - Inductive Activation: It further depletes electron density from the C2 carbon, accelerating the S

    Ar reaction during synthesis.

  - Orthogonal Reactivity: In the final product, the C3-Cl bond is less reactive towards nucleophiles than the C2 position but highly reactive in Palladium-catalyzed couplings (Suzuki-Miyaura, Buchwald-Hartwig), allowing for selective functionalization.

- C2-Butoxy Group: The butyl chain increases lipophilicity (LogP ~3.5), enhancing cell membrane permeability in drug candidates derived from this scaffold. Sterically, the butoxy group forces conformation changes that can shield the C3 position slightly, influencing the selectivity of subsequent metallation reactions.

Physicochemical Data Profile[4][5]

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Property	Value	Note
Physical State	Liquid / Low-melting Solid	Dependent on purity/temperature
Boiling Point	~260°C (Predicted)	High due to molecular weight
LogP	3.48 ± 0.3	High lipophilicity
pKa	~1.5 (Conjugate acid)	Weakly basic due to Cl electron withdrawal
H-Bond Acceptors	2	N and O atoms
Rotatable Bonds	4	Butyl chain flexibility

Synthetic Methodology

The most robust route to **2-Butoxy-3-chloropyridine** is the regioselective S

Ar of 2,3-dichloropyridine.

Protocol: Regioselective Alkoxylation

Reaction Principle: The C2 position of 2,3-dichloropyridine is significantly more electrophilic than the C3 position due to the adjacent nitrogen. Nucleophilic attack by butoxide occurs almost exclusively at C2.

Reagents:

- Substrate: 2,3-Dichloropyridine (1.0 eq)
- Nucleophile: Sodium Butoxide (1.1 eq) [Generated in situ from n-Butanol + NaH or used as solid]
- Solvent: Anhydrous THF or Toluene
- Temperature: Reflux (80–110°C)

Step-by-Step Workflow:

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- Preparation of Alkoxide: In a flame-dried flask under N

  , suspend Sodium Hydride (60% dispersion, 1.1 eq) in anhydrous THF. Add n-Butanol (1.1 eq) dropwise at 0°C. Stir until H

  evolution ceases.

- Addition: Add a solution of 2,3-dichloropyridine (1.0 eq) in THF dropwise to the alkoxide solution. Note: Reverse addition (alkoxide to pyridine) can also be used to control exotherm.

- Reaction: Heat the mixture to reflux for 4–6 hours. Monitor by TLC (Hexane/EtOAc 9:1) or HPLC.[4] The starting material (2,3-dichloropyridine) should disappear.

- Workup: Cool to room temperature. Quench with saturated NH

  Cl solution. Extract with Ethyl Acetate (3x).[5]

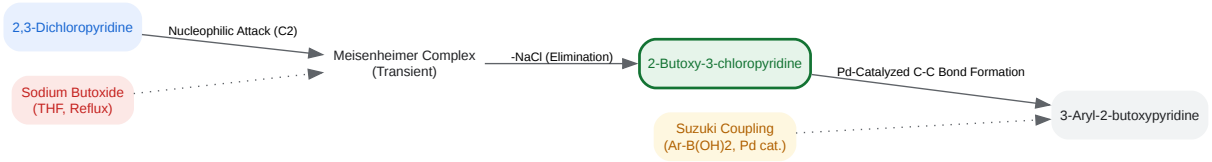
- Purification: Wash combined organics with brine, dry over MgSO

  , and concentrate. Purify via flash column chromatography (Silica gel, 0-10% EtOAc in Hexanes) to yield the product as a colorless to pale yellow oil.

Reaction Pathway Visualization

The following diagram illustrates the S

Ar mechanism and the subsequent potential for C3 functionalization.



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Figure 1: Synthetic pathway from 2,3-dichloropyridine to **2-butoxy-3-chloropyridine** via S

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Ar, followed by downstream derivatization.

Reactivity & Applications in Drug Discovery[9]

Orthogonal Functionalization

2-Butoxy-3-chloropyridine is a "bifunctional" scaffold. The presence of the chlorine atom allows for further elaboration without affecting the ether linkage.

- Suzuki-Miyaura Coupling: The C3-Cl bond can be coupled with aryl boronic acids using active catalysts like Pd(dppf)Cl

  or Pd

  (dba)

  /XPhos. This is critical for synthesizing biaryl pharmacophores found in kinase inhibitors.

- Directed Ortho Metallation (DoM): The 2-butoxy group can act as a Directed Metallation Group (DMG). Treatment with n-Butyllithium (n-BuLi) at low temperatures (-78°C) typically directs lithiation to the C4 position (adjacent to the activating chlorine and alkoxy group influence), allowing for the introduction of electrophiles (CHO, I, COOH) at C4.

Analytical Characterization (Expected Data)

Researchers should validate the structure using the following spectroscopic signatures:

- H NMR (CDCl

  , 400 MHz):

  - ~8.05 ppm (dd, 1H, H-6): Deshielded by ring Nitrogen.
  - ~7.65 ppm (dd, 1H, H-4): Deshielded by Cl.
  - ~6.85 ppm (dd, 1H, H-5): Most shielded aromatic proton.
  - ~4.35 ppm (t, 2H, O-CH

    -): Characteristic triplet for alkoxy.
  - ~1.80 ppm (m, 2H), ~1.50 ppm (m, 2H), ~0.98 ppm (t, 3H): Butyl chain alkyl protons.

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- MS (ESI):
  - [M+H]

    = 186.07 (approx). Look for the characteristic Chlorine isotope pattern (

    Cl:

    Cl

    3:1 ratio).

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